

1-Chloro-2-(chloromethoxy)ethane CAS number 1462-33-5

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Compound of Interest

Compound Name: 1-Chloro-2-(chloromethoxy)ethane

CAS No.: 1462-33-5

Cat. No.: B114568

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An In-depth Technical Guide to **1-Chloro-2-(chloromethoxy)ethane** (CAS 1462-33-5)

Introduction

1-Chloro-2-(chloromethoxy)ethane, registered under CAS number 1462-33-5, is a bifunctional haloalkane ether. This colorless to light yellow liquid serves as a crucial building block in advanced organic synthesis. Its unique structure, featuring two distinct chlorine atoms—one on a primary alkyl chain and the other as part of a highly reactive chloromethyl ether group—makes it a versatile reagent for introducing the 2-(chloromethoxy)ethyl moiety into target molecules. This guide provides an in-depth examination of its chemical properties, reactivity, applications, and safety protocols, tailored for professionals in chemical research and pharmaceutical development. It is recognized as an important raw material for manufacturing pharmaceutical intermediates and Active Pharmaceutical Ingredients (APIs).^[1]

Chemical Identity and Physicochemical Properties

The fundamental identity of a chemical reagent is defined by its structure and physical characteristics. These properties govern its behavior in chemical reactions, its solubility, and the appropriate methods for handling and storage.

Caption: Chemical structure of **1-Chloro-2-(chloromethoxy)ethane**.

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	1462-33-5	[1]
Molecular Formula	C ₃ H ₆ Cl ₂ O	[1] [2]
Molecular Weight	128.99 g/mol	[1] [3]

| Synonyms | 2-Chloroethyl chloromethyl ether, 2-Chloromethoxyethylchloride [\[1\]](#)[\[2\]](#)[\[3\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Source
Appearance	Colorless or light yellow liquid/oil	[1] [2] [3]
Purity (by GC)	≥98.0%	[1] [2]
Boiling Point	147 °C	[1] [3]
Density	1.28 g/cm ³	[1] [3]
Refractive Index	1.4570 - 1.4600	[3]
Flash Point	74.025 °C	[1]
Solubility	Soluble in Chloroform	[1] [3]
Stability	Stable under normal conditions	[1]

| Storage | 2-8°C, Keep in dark place, Inert atmosphere [\[3\]](#) |

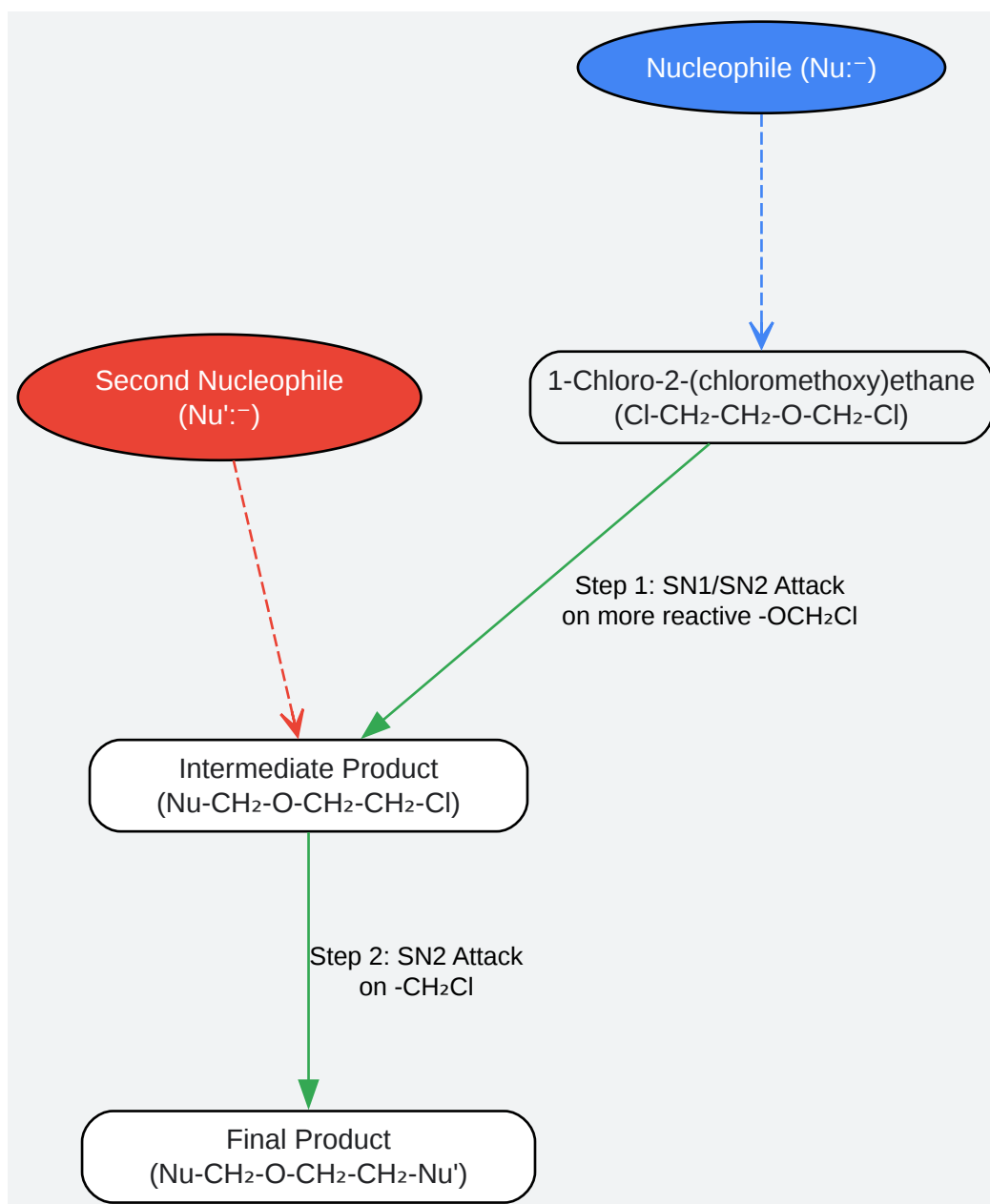
Reactivity and Synthetic Utility

The synthetic value of **1-Chloro-2-(chloromethoxy)ethane** stems from its nature as a bifunctional electrophile. The two chlorine atoms exhibit differential reactivity, which can be

exploited for selective transformations.

- **α -Chloroether Moiety:** The chloromethoxy group ($-\text{OCH}_2\text{Cl}$) is the more reactive site. The oxygen atom adjacent to the carbon bearing the chlorine atom can stabilize a developing positive charge, facilitating nucleophilic substitution via an $\text{S}_{\text{N}}1$ -like mechanism. This makes it an excellent protecting group for alcohols or for use in alkylation reactions under mild conditions. This high reactivity is characteristic of α -halo ethers.^[4]
- **Primary Alkyl Chloride:** The chloroethyl group ($-\text{CH}_2\text{CH}_2\text{Cl}$) behaves as a standard primary alkyl chloride. It readily undergoes $\text{S}_{\text{N}}2$ reactions with a wide range of nucleophiles, though it is generally less reactive than the α -chloroether.

This reactivity profile allows for stepwise functionalization, making it a valuable linker in the synthesis of more complex molecules, including pharmaceutical intermediates.^[1] For instance, a strong nucleophile might first displace the more labile chloromethyl chlorine, followed by a second nucleophilic attack on the chloroethyl group, potentially under more forcing conditions.



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Caption: General reaction pathway for **1-Chloro-2-(chloromethoxy)ethane**.

Applications in Pharmaceutical and Chemical Synthesis

The primary application of this compound is as a versatile intermediate in organic synthesis.^[1] Its bifunctional nature is particularly useful for constructing molecules with specific spacer lengths and functionalities.

- **Synthesis of Heterocycles:** It can be used to form ether linkages while introducing a reactive handle for subsequent cyclization reactions.
- **Introduction of Side Chains:** In drug development, modifying a core structure with specific side chains is crucial for tuning pharmacological activity. **1-Chloro-2-(chloromethoxy)ethane** can introduce a flexible, oxygen-containing side chain that also provides a point for further chemical modification.
- **Linker Chemistry:** It serves as a linker to connect two different molecular fragments, a common strategy in the synthesis of prodrugs, bioconjugates, and complex ligands.

While specific, publicly documented syntheses using 1462-33-5 are sparse, its utility can be inferred from the chemistry of analogous compounds like 1,2-Bis(2-chloroethoxy)ethane, which is used in synthesizing imidazolium salts.[\[5\]](#)

Safety, Handling, and Disposal

Due to its chemical structure, particularly the presence of a highly reactive α -chloroether, **1-Chloro-2-(chloromethoxy)ethane** is considered hazardous and must be handled with stringent safety precautions. Analogous α -halo ethers are known carcinogens.[\[4\]](#)

Table 3: GHS Hazard Information

Hazard Class	Statement	Source
Flammable Liquid	H226: Flammable liquid and vapor	[3]
Acute Toxicity	H300+H310+H330: Fatal if swallowed, in contact with skin or if inhaled	[3]

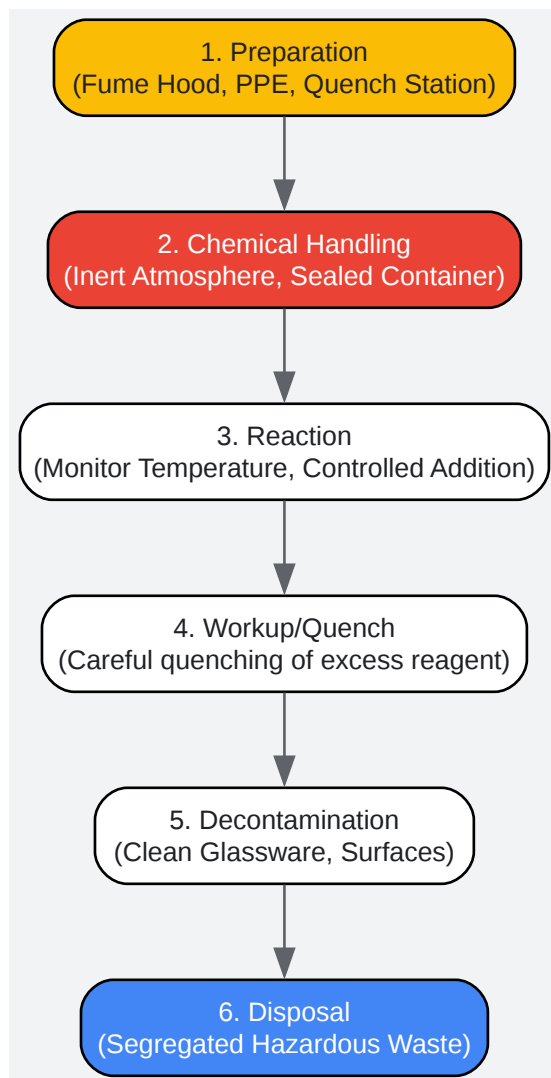
| Skin/Eye Damage | H314: Causes severe skin burns and eye damage [\[3\]](#) |

Experimental Protocol: Safe Handling and Storage

This protocol outlines a self-validating system for the safe handling of **1-Chloro-2-(chloromethoxy)ethane** in a laboratory setting.

- Preparation and Engineering Controls:
 - Work exclusively within a certified chemical fume hood with a tested face velocity.
 - Ensure a safety shower and eyewash station are immediately accessible.
 - Remove all potential ignition sources from the work area.[\[6\]](#)
 - Prepare quenching solutions (e.g., saturated sodium bicarbonate) and appropriate waste containers before handling the reagent.
- Personal Protective Equipment (PPE):
 - Wear a flame-resistant lab coat.
 - Use chemical splash goggles and a full-face shield.
 - Wear heavy-duty chemical-resistant gloves (e.g., butyl rubber or laminate). Always inspect gloves for integrity before use. Double-gloving is recommended.
- Chemical Handling:
 - Keep the reagent container tightly closed and store in a well-ventilated, designated area for toxic substances, ideally between 2-8°C under an inert atmosphere.[\[3\]](#)
 - When transferring, use a syringe or cannula technique to minimize exposure to air and moisture.
 - Avoid inhalation of vapors and any contact with skin or eyes.[\[6\]](#)
- Decontamination and Disposal:
 - Thoroughly decontaminate all equipment and surfaces that have come into contact with the chemical using a suitable solvent, followed by soap and water.
 - Quench any residual reagent by slowly adding it to a stirred, cooled solution of sodium bicarbonate.

- Dispose of all contaminated materials, including gloves and wipes, as hazardous waste in a sealed, properly labeled container according to institutional and local regulations.[6]



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Caption: Safe handling workflow for **1-Chloro-2-(chloromethoxy)ethane**.

Conclusion

1-Chloro-2-(chloromethoxy)ethane is a potent and versatile chemical intermediate with significant potential in the fields of pharmaceutical development and complex organic synthesis. Its value lies in the differential reactivity of its two chloro-functionalized sites, enabling chemists to perform selective, stepwise modifications. However, its high reactivity is matched by significant toxicity and handling risks. A thorough understanding of its chemical

properties and adherence to rigorous safety protocols are paramount for its effective and safe utilization in a research and development environment.

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